

A Technical Guide to 3-[(4-Bromophenyl)methyl]azetidine for Advanced Research

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Compound of Interest

Compound Name: 3-[(4-Bromophenyl)methyl]azetidine

CAS No.: 937616-34-7

Cat. No.: B121579

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This guide provides an in-depth technical overview of **3-[(4-Bromophenyl)methyl]azetidine**, a valuable building block for researchers, medicinal chemists, and drug development professionals. We will explore its chemical properties, commercial availability, a robust synthetic pathway, and its potential applications in the landscape of modern drug discovery. The azetidine scaffold is increasingly sought after for its ability to impart desirable physicochemical properties to lead compounds, and this particular derivative offers a unique combination of a rigid azetidine core and a versatile bromophenyl moiety.

Compound Profile and Physicochemical Properties

3-[(4-Bromophenyl)methyl]azetidine (CAS No. 937616-34-7) is a substituted azetidine derivative. The presence of the strained four-membered ring provides a level of conformational rigidity that can be advantageous in optimizing ligand-receptor interactions. Furthermore, the sp^3 -rich character of the azetidine ring often leads to improved solubility and metabolic stability in drug candidates.^[1] The 4-bromophenyl group serves as a key functional handle, enabling

further structural modifications through various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig aminations, thus allowing for the exploration of a diverse chemical space.

Property	Value
CAS Number	937616-34-7
Molecular Formula	C ₁₀ H ₁₂ BrN
Molecular Weight	226.11 g/mol
SMILES	<chem>BrC1=CC=C(CC2CNC2)C=C1</chem>
Appearance	(Predicted) Off-white to pale yellow solid or oil
Solubility	Soluble in common organic solvents (e.g., DCM, MeOH, DMSO)

Commercial Availability

3-[(4-Bromophenyl)methyl]azetidine is available from several chemical suppliers, primarily for research and development purposes. The compound is typically offered in small quantities, ranging from milligrams to grams. It is important for researchers to consult the supplier's certificate of analysis for specific purity and characterization data.

Supplier	CAS Number	Notes
BLDpharm	937616-34-7	Listed as a research chemical. [2]
Kuuja.com	937616-34-7	Listed as a chemical property. [3]

Note: Availability and stock status are subject to change. It is recommended to contact the suppliers directly for the most current information.

Synthetic Protocol: A Representative Approach

While specific literature detailing the synthesis of **3-[(4-Bromophenyl)methyl]azetidine** is not extensively published, a plausible and robust synthetic route can be designed based on established methodologies for the preparation of 3-substituted azetidines.^[4] The following protocol outlines a common strategy involving the alkylation of an azetidine precursor.

Experimental Protocol: Synthesis of 3-[(4-Bromophenyl)methyl]azetidine

Step 1: Preparation of a Suitable Azetidine Precursor

A common starting point is a commercially available N-protected azetidin-3-one, such as N-Boc-azetidin-3-one. This allows for controlled reactions and subsequent deprotection.

Step 2: Wittig Reaction to Introduce the Benzylidene Moiety

- To a solution of (4-bromobenzyl)triphenylphosphonium bromide (1.1 eq) in anhydrous THF at -78 °C, add a strong base such as n-butyllithium (1.1 eq) dropwise.
- Stir the resulting ylide solution at -78 °C for 1 hour.
- Add a solution of N-Boc-azetidin-3-one (1.0 eq) in anhydrous THF.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with saturated aqueous ammonium chloride and extract with ethyl acetate.
- The organic layers are combined, dried over sodium sulfate, and concentrated under reduced pressure.
- Purify the crude product by flash column chromatography to yield N-Boc-3-[(4-bromophenyl)methylidene]azetidine.

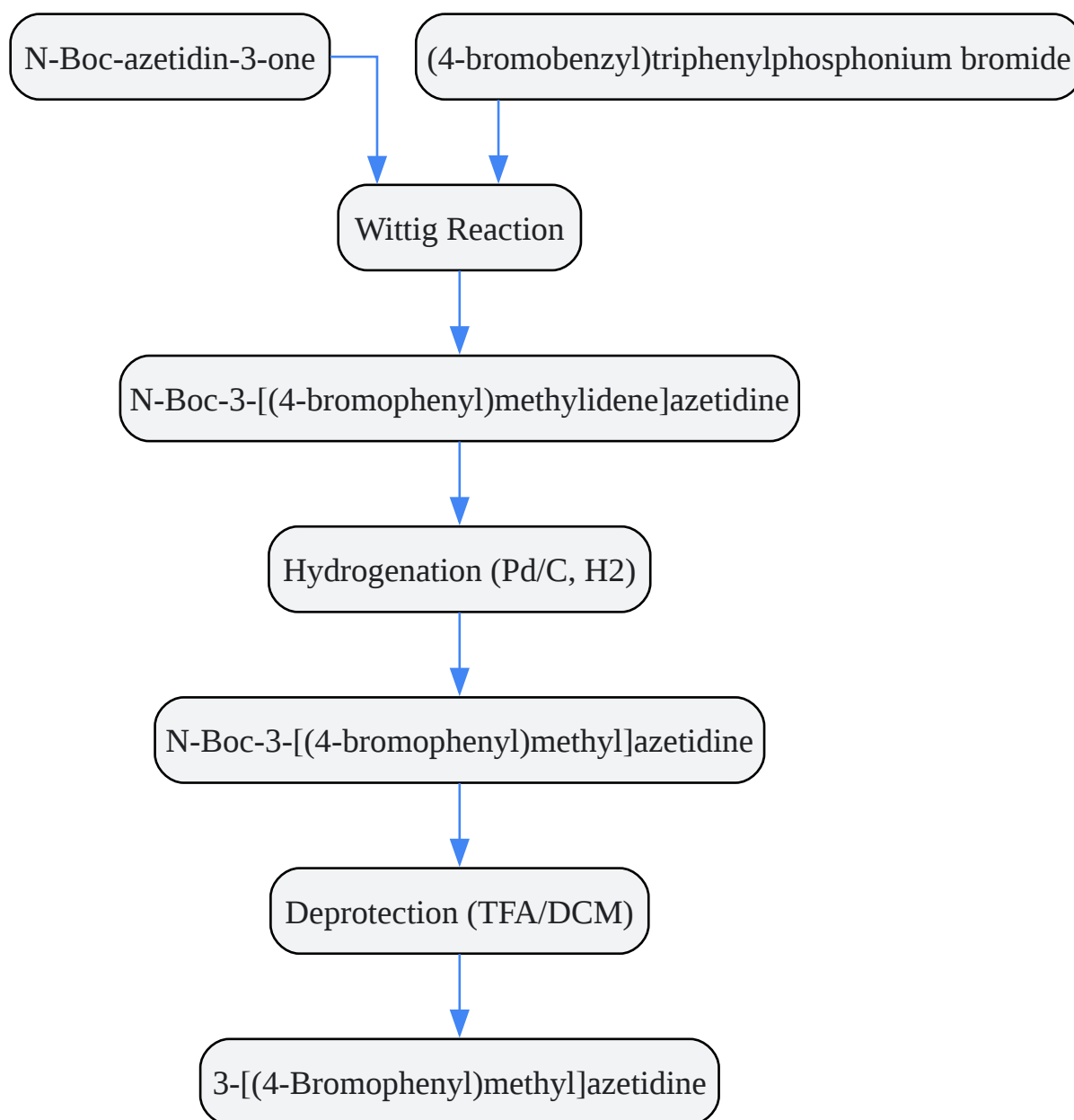
Step 3: Reduction of the Exocyclic Double Bond

- Dissolve the N-Boc-3-[(4-bromophenyl)methylidene]azetidine (1.0 eq) in a suitable solvent such as methanol or ethanol.

- Add a catalyst, for example, 10% Palladium on carbon (0.1 eq).
- Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) and stir vigorously at room temperature until the reaction is complete (monitored by TLC or LC-MS).
- Filter the reaction mixture through a pad of Celite to remove the catalyst and concentrate the filtrate to obtain N-Boc-**3-[(4-bromophenyl)methyl]azetidine**.

Step 4: N-Deprotection to Yield the Final Product

- Dissolve the N-Boc-**3-[(4-bromophenyl)methyl]azetidine** (1.0 eq) in a solution of trifluoroacetic acid (TFA) in dichloromethane (DCM) (e.g., 20% TFA in DCM).
- Stir the solution at room temperature for 1-2 hours until the deprotection is complete.
- Remove the solvent and excess TFA under reduced pressure.
- The crude product can be purified by recrystallization or chromatography to yield **3-[(4-Bromophenyl)methyl]azetidine**.



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A representative synthetic workflow for **3-[(4-Bromophenyl)methyl]azetidine**.

Applications in Drug Discovery and Medicinal Chemistry

The azetidine motif is a privileged scaffold in medicinal chemistry due to its unique structural and physicochemical properties.[5][6] 3-Substituted azetidines, in particular, are of significant interest as they allow for the introduction of various pharmacophoric elements.

As a Bioisosteric Replacement:

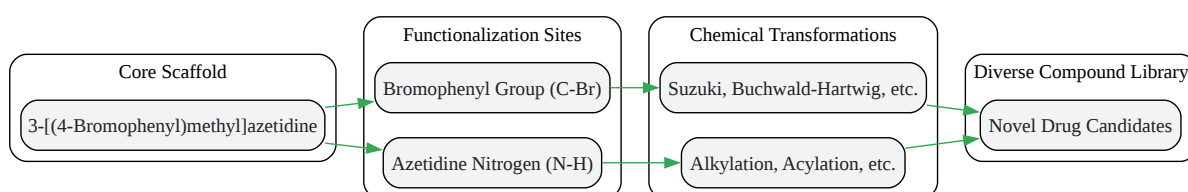
The azetidine ring can serve as a bioisostere for other cyclic amines like piperidine and pyrrolidine, or even for acyclic fragments. This substitution can lead to improved metabolic stability, reduced lipophilicity, and enhanced binding affinity.

As a Scaffold for Novel Therapeutics:

3-[(4-Bromophenyl)methyl]azetidine is a versatile building block for the synthesis of more complex molecules. The secondary amine of the azetidine ring can be functionalized to introduce a wide range of substituents, while the bromophenyl group provides a site for diversification through cross-coupling reactions. This dual functionality makes it an attractive starting material for generating compound libraries for high-throughput screening.

Potential Therapeutic Areas:

While specific biological activities of **3-[(4-Bromophenyl)methyl]azetidine** are not widely reported, related 3-substituted azetidine derivatives have shown promise in various therapeutic areas, including as triple reuptake inhibitors for the treatment of depression and as modulators of central nervous system targets.^{[1][7]}



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Role as a building block in combinatorial chemistry and drug discovery.

Conclusion

3-[(4-Bromophenyl)methyl]azetidine represents a valuable and commercially available building block for medicinal chemists and drug discovery professionals. Its unique combination of a strained azetidine ring and a functionalizable bromophenyl moiety provides a solid foundation for the synthesis of novel and diverse compound libraries. The synthetic accessibility and the desirable physicochemical properties imparted by the azetidine scaffold make this compound a compelling starting point for the development of next-generation therapeutics.

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